analytical methods for quantification of 5-Isopropoxy-2-methylaniline

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Compound of Interest

Compound Name:	*5-Isopropoxy-2-methylaniline*
CAS No.:	*918445-10-0*
Cat. No.:	*B1416478*

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Application Note: Analytical Quantification of **5-Isopropoxy-2-methylaniline** (CAS 918445-10-0)[1]

Executive Summary & Chemical Context

5-Isopropoxy-2-methylaniline (CAS 918445-10-0), also identified as 2-amino-4-isopropoxytoluene, is a critical substituted aniline intermediate used in the synthesis of advanced small-molecule kinase inhibitors (e.g., ALK/ROS1 inhibitors similar to the Crizotinib/Ceritinib class).[1][2]

As an aniline derivative, this molecule presents specific analytical challenges:

- Basicity: The amine group (

) can cause severe peak tailing on standard silica-based columns due to silanol interactions.
- Oxidative Instability: Anilines are prone to oxidation, requiring careful sample handling and potentially antioxidant-stabilized diluents.

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- Genotoxicity Potential: Like many anilines, it may be classified as a Potentially Genotoxic Impurity (PGI), requiring trace-level quantification (ppm levels) in the final Drug Substance (DS).

This guide provides two distinct validated workflows:

- Method A (HPLC-UV): For raw material assay (>98% purity) and reaction monitoring.
- Method B (LC-MS/MS): For trace-level quantification (<10 ppm) in drug matrices.

Chemical Profile

Property	Data
Chemical Name	5-Isopropoxy-2-methylaniline
CAS Number	918445-10-0
Molecular Formula	
Molecular Weight	165.23 g/mol
Structure	Aniline core with ortho-methyl and meta-isopropoxy substituents.
LogP (Predicted)	~2.5 (Moderately Lipophilic)
Solubility	Soluble in Methanol, Acetonitrile, DMSO. Sparingly soluble in water.

Analytical Decision Framework

The following decision tree outlines the selection of the appropriate methodology based on the analytical requirement (Assay vs. Trace Impurity).

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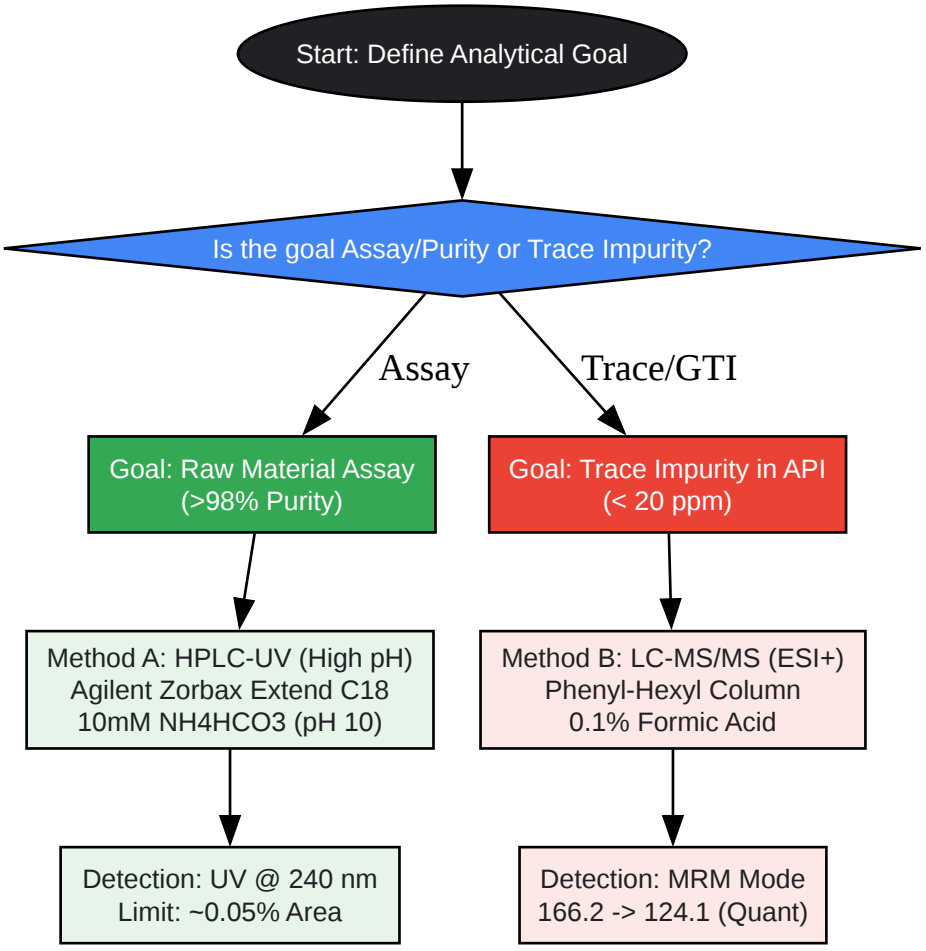

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Figure 1: Analytical method selection strategy based on sensitivity requirements.

Method A: High-pH HPLC-UV for Assay and Purity

Scientific Rationale: Standard acidic mobile phases (pH 2-3) protonate the aniline nitrogen (

), leading to secondary interactions with residual silanols on the column stationary phase. This results in peak tailing. By using a High pH (pH 10) mobile phase, the aniline remains in its neutral (unprotonated) form, significantly improving peak symmetry, retention, and loadability.

Reagents:

- Ammonium Bicarbonate (LC-MS Grade)
- Ammonium Hydroxide (

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)

- Acetonitrile (HPLC Grade)[3]
- Purified Water (Milli-Q)[3]

Chromatographic Conditions:

Parameter	Setting
Column	Agilent Zorbax Extend-C18 (4.6 x 150 mm, 3.5 µm) or Waters XBridge C18
Mobile Phase A	10 mM Ammonium Bicarbonate, adjusted to pH 10.0 with
Mobile Phase B	Acetonitrile
Flow Rate	1.0 mL/min
Column Temp	30°C
Injection Volume	5 - 10 µL
Detection	UV at 240 nm (Max absorption) and 210 nm (General)
Run Time	20 minutes

Gradient Program:

Time (min)	% Mobile Phase B	Description
0.0	10	Initial equilibration
12.0	90	Linear gradient to elute analyte
15.0	90	Wash step
15.1	10	Return to initial
20.0	10	Re-equilibration

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Sample Preparation (Assay):

- Weigh 25 mg of **5-Isopropoxy-2-methylaniline** into a 50 mL amber volumetric flask.
- Dissolve in 50:50 Water:Acetonitrile.
- Sonicate for 5 minutes.
- Dilute to volume (Concentration: 0.5 mg/mL).
- Filter through a 0.22 µm PTFE filter before injection.

Method B: LC-MS/MS for Trace Quantification (GTI Screening)

Scientific Rationale: When analyzing this molecule as an impurity in a drug substance (e.g., Crizotinib intermediate), UV sensitivity is often insufficient. LC-MS/MS in Multiple Reaction Monitoring (MRM) mode provides the necessary selectivity and sensitivity. A Phenyl-Hexyl column is recommended here to provide orthogonal selectivity to the C18 used in Method A, aiding in the separation of structural isomers (e.g., 4-isopropoxy vs. 5-isopropoxy).

MS Source Parameters (ESI Positive):

- Capillary Voltage: 3.5 kV
- Desolvation Temp: 400°C
- Gas Flow: 800 L/hr
- Cone Voltage: Optimized per transition (typically 20-30 V)

MRM Transitions (Predicted):

- Precursor Ion: [M+H]+ = 166.2 m/z
- Primary Transition (Quantifier): 166.2

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124.1 (Loss of Isopropyl group

, -42 Da)

- Secondary Transition (Qualifier): 166.2

  96.1 (Further loss of CO/ring fragmentation)

Chromatographic Conditions (LC-MS):

Parameter	Setting
Column	Phenomenex Kinetex Phenyl-Hexyl (2.1 x 100 mm, 2.6 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.4 mL/min
Gradient	5% B to 95% B over 8 minutes

Sample Preparation (Trace Analysis):

- Matrix: Dissolve the Drug Substance (API) at 10 mg/mL in DMSO or MeOH.
- Spike Recovery: Prepare a spike solution of **5-Isopropoxy-2-methylaniline** at 1 ppm relative to API.
- Direct Injection: Inject 2-5 µL. Avoid large volumes of DMSO to prevent solvent effects.

Validation & Troubleshooting Guidelines

Linearity and Range

- Assay: 50% to 150% of target concentration (0.25 - 0.75 mg/mL).

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- Trace: LOQ (0.5 ppm) to 100 ppm. Weighted regression (

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) is often required for large dynamic ranges in MS.

Common Issues & Solutions

Issue	Probable Cause	Corrective Action
Peak Tailing (UV)	Silanol interactions	Ensure pH is > 9.5 (Method A) or use a "Shielded" C18 column. Increase buffer ionic strength.
Low Recovery (Trace)	Oxidation of aniline	Use amber glassware. Add 0.1% Ascorbic Acid to the diluent. Analyze immediately.
Carryover	Adsorption to injector	Use a needle wash of 50:50 MeOH:Water + 0.1% Formic Acid.
Isomer Co-elution	Regioisomers (e.g., 4-isopropoxy)	Switch to Phenyl-Hexyl or F5 (Pentafluorophenyl) stationary phase for pi-pi selectivity.

References

- Chemical Identity:**5-Isopropoxy-2-methylaniline** (CAS 918445-10-0).[1][2][4][5][6][7] National Center for Biotechnology Information. PubChem Compound Summary. Accessed Oct 2023. Link
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